

Essential Safety and Disposal Procedures for UoS12258

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UoS12258

Cat. No.: B11938622

[Get Quote](#)

Researchers and laboratory personnel must handle **UoS12258**, a positive allosteric modulator of AMPA receptors, with care.^{[1][2]} While specific disposal instructions for **UoS12258** are not readily available, established guidelines for laboratory chemical waste provide a framework for its safe management. This guide offers a comprehensive, step-by-step approach to the proper disposal of **UoS12258**, ensuring the safety of laboratory personnel and compliance with general environmental regulations.

Chemical and Physical Properties of UoS12258

A summary of the key data for **UoS12258** is presented below. This information is critical for its safe handling and disposal.

Property	Value
Chemical Name	N-[(2S)-5-(6-Fluoro-3-pyridinyl)-2,3-dihydro-1H-inden-2-yl]-2-propanesulfonamide
Molecular Formula	C17H19FN2O2S
Molecular Weight	334.41 g/mol
Appearance	Solid powder
Purity	≥98%
Solubility	DMSO: 2 mg/ml, Ethanol: 1 mg/ml
Storage	Short term (days to weeks): 0 - 4°C, Long term (months to years): -20°C

Data sourced from multiple suppliers and may vary by batch.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols: Disposal of UoS12258

The following protocols are based on general best practices for laboratory chemical waste disposal and should be adapted to comply with institutional and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **UoS12258**, ensure appropriate PPE is worn, including:

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

Step 2: Waste Segregation

Proper segregation of waste at the point of generation is crucial.

- Solid Waste:

- Place any solid **UoS12258** waste, contaminated labware (e.g., weigh boats, spatulas), and contaminated PPE into a designated hazardous chemical waste container.
- The container must be clearly labeled as "Hazardous Waste" and include the chemical name "**UoS12258**".
- Liquid Waste:
 - Solutions of **UoS12258** (e.g., in DMSO or ethanol) should be collected in a separate, sealed, and clearly labeled hazardous waste container.
 - The label must indicate the chemical name "**UoS12258**" and the solvent used (e.g., "**UoS12258** in DMSO").
 - Do not mix with other incompatible waste streams.
- Sharps Waste:
 - Any sharps contaminated with **UoS12258**, such as needles, syringes, or broken glass, must be disposed of in a designated, puncture-resistant sharps container labeled for hazardous chemical waste.[\[4\]](#)

Step 3: Waste Storage

Store hazardous waste containers in a designated, well-ventilated area, away from incompatible materials. Ensure containers are securely closed to prevent spills.

Step 4: Waste Disposal

Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[5\]](#) Follow all institutional procedures for waste pickup requests.

Disposal Workflow for UoS12258

The following diagram illustrates the decision-making process for the proper disposal of **UoS12258**.



[Click to download full resolution via product page](#)

Caption: Workflow for the proper segregation and disposal of **UoS12258** waste.

Disclaimer: This information is intended as a guide and does not replace institutional or regulatory protocols. Always consult your institution's Environmental Health and Safety (EHS) office for specific guidance on hazardous waste disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. UoS 12258 | AMPA Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. [medkoo.com](https://www.medkoo.com) [[medkoo.com](https://www.medkoo.com)]
- 4. Biological Waste Guide | Environment, Health and Safety [ehs.cornell.edu]
- 5. Waste Disposal — Department of Environmental Health and Safety [[louisville.edu](https://ehs.louisville.edu)]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for UoS12258]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11938622/docs#essential-safety-and-disposal-procedures-for-uos12258>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)